

Application Notes and Protocols for 4-Ethoxycarbonyl-4'-nitrobenzophenone in Organic Synthesis

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Compound of Interest

Compound Name: 4-Ethoxycarbonyl-4'-nitrobenzophenone

Cat. No.: B1298439

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Introduction

4-Ethoxycarbonyl-4'-nitrobenzophenone is a substituted aromatic ketone that holds significant potential as a versatile intermediate in organic synthesis. Its structure incorporates three key functional groups: a benzophenone core, an electron-withdrawing nitro group, and an ethoxycarbonyl (ester) group. This unique combination of functionalities allows for a range of chemical transformations, making it a valuable building block for the synthesis of complex organic molecules, particularly in the realm of medicinal chemistry and materials science. While specific literature on this exact molecule is sparse, its applications can be extrapolated from the well-established chemistry of its constituent functional groups and analogous compounds like 4-nitrobenzophenone and ethyl 4-nitrobenzoate.

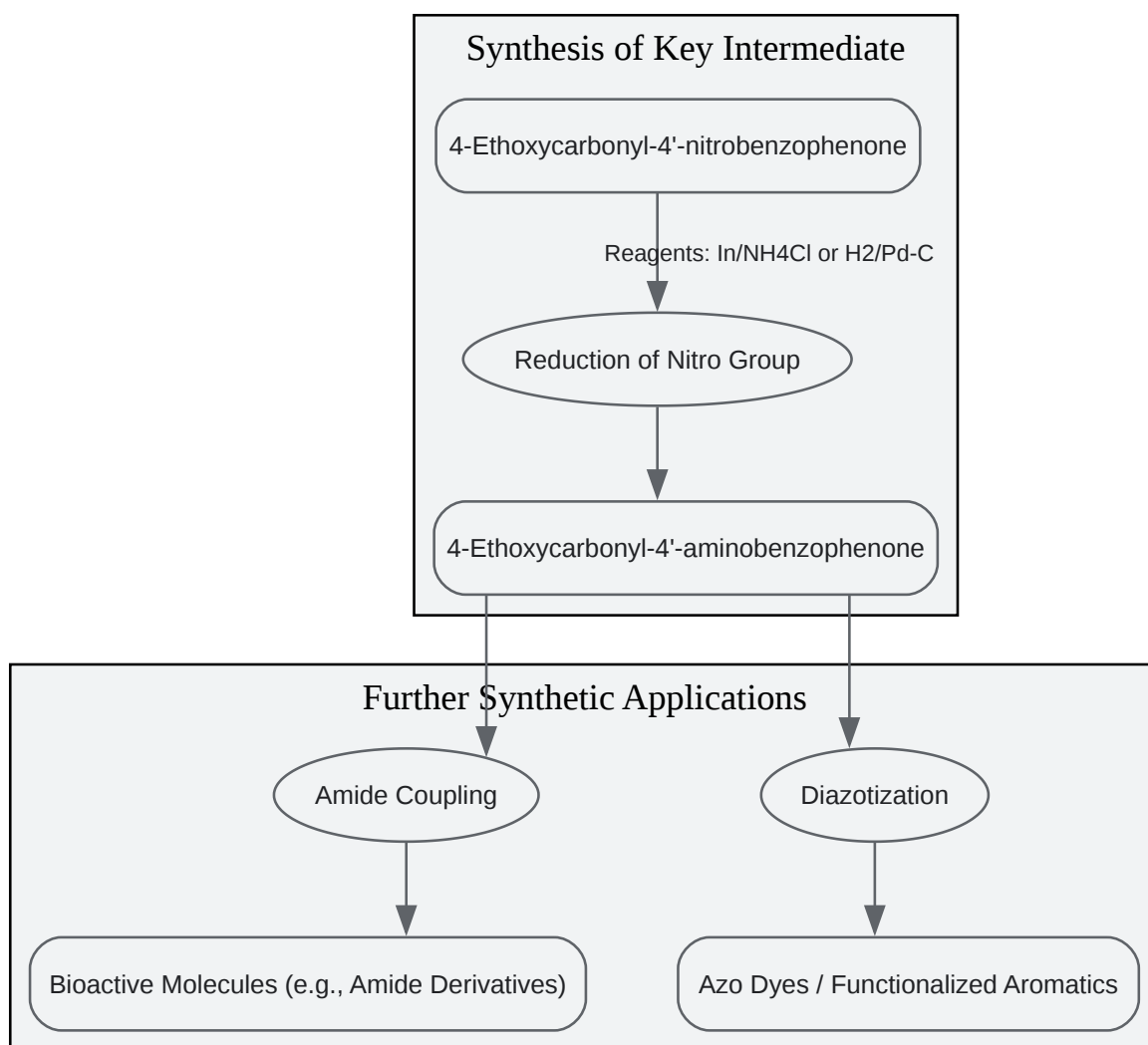
The primary and most anticipated application of **4-ethoxycarbonyl-4'-nitrobenzophenone** is its role as a precursor to 4-ethoxycarbonyl-4'-aminobenzophenone. The reduction of the nitro group to an amine is a fundamental transformation in the synthesis of a wide array of pharmaceuticals, including local anesthetics.^{[1][2]} The resulting amino group can be further functionalized to introduce diverse pharmacophores and modulate the biological activity of the target molecules.

Key Applications and Synthetic Pathways

The principal synthetic utility of **4-ethoxycarbonyl-4'-nitrobenzophenone** lies in the selective reduction of its nitro group to an amine. This transformation yields 4-ethoxycarbonyl-4'-aminobenzophenone, a key intermediate for further synthetic elaborations.

Synthesis of 4-Ethoxycarbonyl-4'-aminobenzophenone

The conversion of the nitro group to an amine is a critical step that opens up a plethora of synthetic possibilities. The resulting aminobenzophenone derivative can be used in the synthesis of various biologically active compounds.



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References

- 1. Page loading... [guidechem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
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